

Protocol for Inducing Crop Desiccation with Diquat Dibromide Hydrate

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Compound of Interest

Compound Name: *Diquat dibromide hydrate*

Cat. No.: *B3026450*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Diquat dibromide hydrate is a non-selective, contact herbicide and desiccant used to facilitate harvesting in a variety of crops.[1][2][3] Its rapid action, which is observable within hours of application, makes it a valuable tool for pre-harvest crop and weed dry-down.[1] This document provides detailed protocols for the application of **Diquat dibromide hydrate** and for evaluating its desiccation efficacy.

Mode of Action: Diquat is a bipyridylium herbicide that acts as a non-selective contact herbicide.[4][5] Upon application to green plant tissue, it is rapidly absorbed.[2][5] In the presence of light, it interferes with photosynthesis by accepting an electron from Photosystem I. This initiates a process that leads to the formation of reactive oxygen species (ROS), which destroy cell membranes and result in rapid desiccation of the plant tissue.[1][6][7] Due to its rapid action and inactivation upon contact with soil, it has minimal soil residue.[1][2]

Data Presentation: Application Rates and Pre-Harvest Intervals

The following table summarizes recommended application rates and pre-harvest intervals (PHIs) for **Diquat dibromide hydrate** across various crops. These are general guidelines;

users should always consult the product label for specific instructions.

Crop	Application Rate (L/ha)	Water Volume (L/ha)	Pre-Harvest Interval (PHI)	Application Timing
Oilseed Rape	3	250-500	5-14 days	When seed moisture is 12-15%. [8]
Combining Peas (dry)	2-3	200-500	7-10 days	When the crop is mature and pods are brown/black and leathery. [8]
Potatoes	4	200-500	7 days	Apply as soon as the crop is ready for harvest. [9]
Linseed	3	300-500	10-20 days	When seed capsules have matured evenly and are dark brown. [8]
Field Beans (stockfeed)	3	200-500	4-7 days	When the crop is mature and pods are brown/black and leathery. [8]
Lodged Barley & Oats (stockfeed)	4	200-500	4+ days	When the grain is mature. [8]
Canola	1.5-3	100 (ground), 30-60 (aerial)	4-7 days	When 70% of pods are yellow and seeds are brownish/bluish. [7]
Lupins	1.5-3	100 (ground), 30-60 (aerial)	Not specified	As soon as the crop reaches full maturity. [7]

Alfalfa (seed crop)	1.5-2 pints/acre	15 (ground), 5 (aerial)	1 week	Apply 1 week before harvest. [10]
Clover (seed crop)	1.5-2 pints/acre	15 (ground), 5 (aerial)	3 days	Desiccation is complete in 3-10 days. [11]
Sorghum (seed crop)	1.5-2 pints/acre	15 (ground), 5 (aerial)	1-2 weeks	When seeds have not more than 30% moisture. [11]

Experimental Protocols

Protocol 1: Application of Diquat Dibromide Hydrate for Crop Desiccation

1. Materials:

- **Diquat dibromide hydrate** formulation (e.g., 200 g/L SL)[\[1\]](#)
- Calibrated sprayer (boom or knapsack)
- Personal Protective Equipment (PPE): chemical-resistant gloves, coveralls, eye protection (goggles or face shield), and respiratory protection.[\[12\]](#)[\[13\]](#)[\[14\]](#)
- Non-ionic surfactant (adjuvant)[\[8\]](#)
- Clean water (avoid muddy or alkaline water)[\[6\]](#)

2. Procedure:

- **Determine Application Timing:** Assess the crop maturity based on the guidelines in the table above. For example, for canola, inspect the pods to ensure 70% have turned yellow and the seeds are brownish/bluish.[\[7\]](#)
- **Prepare Spray Solution:**
 - Fill the spray tank with half the required volume of clean water.
 - Add the specified amount of **Diquat dibromide hydrate** to the tank.
 - Add a non-ionic surfactant according to the product label recommendations (e.g., 100 ml/100 L of spray volume).[\[8\]](#)

- Fill the remainder of the tank with water to the final desired volume.
- Agitate the mixture thoroughly. Use the mixture immediately after preparation.[1]
- Application:
 - Apply the spray solution uniformly over the target crop area.
 - For dense canopies, use higher water volumes to ensure thorough coverage.[8]
 - Application in the evening or under low-light conditions can enhance absorption before activation by sunlight.[15]
 - Avoid spray drift to non-target areas.[11]
- Post-Application:
 - Thoroughly clean the sprayer equipment after use to prevent corrosion and contamination.[1][5]
 - Observe the pre-harvest interval before harvesting the crop.

Protocol 2: Evaluation of Desiccation Efficacy

1. Quantitative Assessment of Plant Moisture Content:

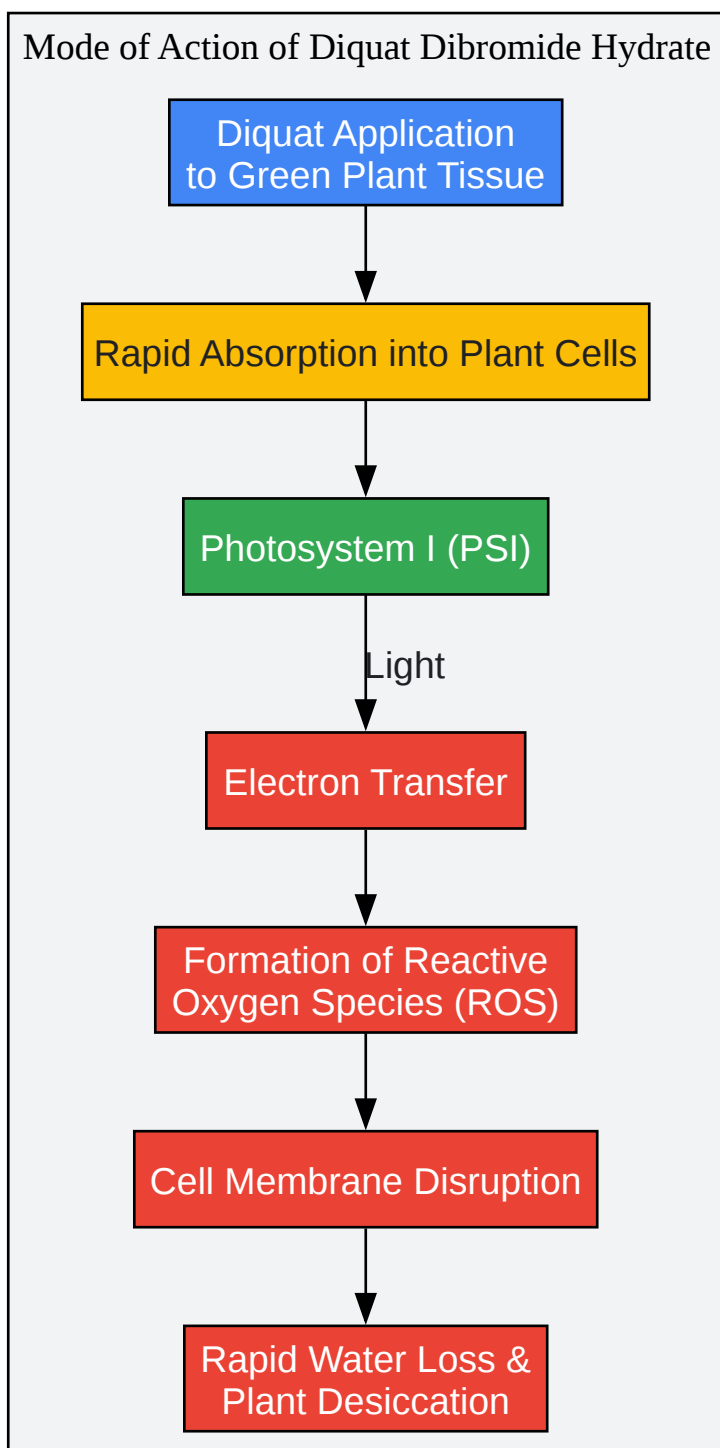
- Sampling:
 - Collect random plant tissue samples from treated and untreated control plots at specified time intervals post-application (e.g., 3, 7, and 10 days after treatment).
- Procedure:
 - Immediately after collection, weigh the fresh plant material (Fresh Weight, FW).
 - Dry the plant material in an oven at 60-70°C until a constant weight is achieved (Dry Weight, DW).
 - Calculate the percent moisture content using the following formula:
 - $\% \text{ Moisture Content} = ((FW - DW) / FW) * 100$
- Data Analysis: Compare the percent moisture content of treated and control plants over time to quantify the desiccation effect.

2. Qualitative Assessment of Desiccation:

- Visual Scoring:

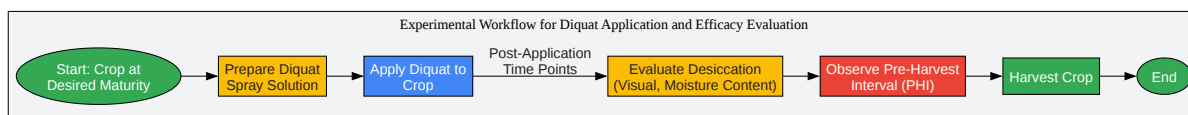
- Visually assess the level of desiccation at regular intervals after application.
- Use a rating scale (e.g., 0-100%, where 0% = no desiccation and 100% = complete plant death) to score the plots.
- Hyperspectral Imaging:
 - Utilize a hyperspectral sensor to measure the spectral reflectance of the crop canopy.
 - Analyze vegetation indices (VIs) sensitive to chlorophyll content and water status to objectively quantify desiccation.[16]

Visualizations



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Caption: Signaling pathway of **Diquat dibromide hydrate** leading to crop desiccation.



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Caption: Experimental workflow for crop desiccation using **Diquat dibromide hydrate**.

Safety Precautions

- Handling: Handle **Diquat dibromide hydrate** in a well-ventilated area.[12][17] Avoid contact with skin, eyes, and clothing.[12] Do not eat, drink, or smoke when using this product.[13][14]
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, protective clothing, and eye/face protection.[12][13]
- Storage: Store in a cool, dry, well-ventilated area away from incompatible materials such as strong bases.[13] Keep containers tightly closed.
- Spills: In case of a spill, contain the material and absorb it with an inert material.[18] Prevent entry into waterways.[18]
- First Aid:
 - If Swallowed: Immediately call a poison control center or doctor. Do not induce vomiting. [12]
 - If on Skin: Take off contaminated clothing and rinse skin immediately with plenty of water for 15-20 minutes.[12]
 - If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[14]

- If Inhaled: Move the person to fresh air.[\[12\]](#)

Disclaimer: This protocol is intended for research and informational purposes only. Always refer to and comply with the manufacturer's label and Safety Data Sheet (SDS) for specific instructions and safety precautions. Regulations regarding the use of **Diquat dibromide hydrate** may vary by region.

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